

A Technical Guide to Sourcing High-Purity (-)-Menthone-d3 for Research Applications

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Compound of Interest

Compound Name: (-)-Menthone-d3

Cat. No.: B15558686

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an overview of commercial suppliers for high-purity, deuterated (-)-Menthone, specifically **(-)-Menthone-d3**. It is intended to assist researchers and drug development professionals in sourcing this stable isotope-labeled compound for use as an internal standard in metabolic research, environmental analysis, and other quantitative applications. The document outlines key specifications from various suppliers and presents typical analytical methods for quality verification.

Introduction to (-)-Menthone-d3

(-)-Menthone-d3 (CAS No. 54244-80-3) is a deuterated analog of (-)-Menthone, a naturally occurring monoterpene ketone. The incorporation of three deuterium atoms (d3) results in a molecule with a higher molecular weight (157.27 g/mol) compared to its non-labeled counterpart (154.25 g/mol). This mass difference is crucial for its application as an internal standard in mass spectrometry-based analytical methods, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS). The stable isotope label allows for precise quantification of the unlabeled analyte in complex matrices by correcting for variations during sample preparation and analysis.

Commercial Suppliers and Product Specifications

Sourcing high-purity **(-)-Menthone-d3** is critical for ensuring the accuracy and reliability of experimental results. A number of chemical suppliers specialize in stable isotope-labeled compounds for research purposes. The following table summarizes publicly available data from several suppliers. Researchers are advised to request lot-specific Certificates of Analysis (CofA) for detailed purity information.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Notes
Santa Cruz Biotechnology	Menthone-d3	54244-80-3	C ₁₀ H ₁₅ D ₃ O	157.27	Biochemical for proteomics research. Alternate names include 2,6,6-Trideuteriomenthone. For research use only.[1]
LGC Standards	(-)-Menthone-d3	Not specified	Not specified	Not specified	Offered as a stable isotope-labeled analytical standard for pharmaceutical testing. Available in 25 mg and 100 mg pack sizes.[2]
BOC Sciences	Menthone-[d3]	54244-80-3	C ₁₀ H ₁₅ D ₃ O	157.27	Used as a chemical reference for identification, qualitative, and quantitative detection.[3] Also listed as a supplier on The Good

					Scents Company.
Alfa Chemistry	(+)- Isomenthone-d3	Not specified	Not specified	Not specified	Note: This is an isomer of Menthone-d3. For research use only. [4]

Note: Purity specifications such as chemical and isotopic purity are often lot-dependent and must be confirmed by consulting the supplier's Certificate of Analysis.

Experimental Protocols: Quality Verification

Upon receipt of **(-)-Menthone-d3**, it is best practice to perform in-house quality control to verify its identity, purity, and isotopic enrichment. The following are standard methodologies for the characterization of deuterated compounds.

1. Identity and Purity Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

- Objective: To confirm the chemical identity and assess the chemical purity of the compound.
- Methodology:
 - Sample Preparation: Prepare a 1 mg/mL solution of **(-)-Menthone-d3** in a suitable volatile solvent (e.g., ethyl acetate, dichloromethane).
 - GC Conditions:
 - Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 µm).
 - Injector Temperature: 250°C.
 - Oven Program: Start at 60°C, hold for 2 minutes, then ramp to 280°C at a rate of 10°C/min.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.

- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 300.
 - Source Temperature: 230°C.
- Data Analysis: The resulting chromatogram should show a single major peak. The mass spectrum of this peak should be consistent with the structure of Menthone-d₃, exhibiting a molecular ion (M⁺) at m/z 157 and a fragmentation pattern characteristic of the menthone structure. Purity is estimated by the area percentage of the main peak.

2. Isotopic Enrichment Analysis by Nuclear Magnetic Resonance (NMR) Spectroscopy

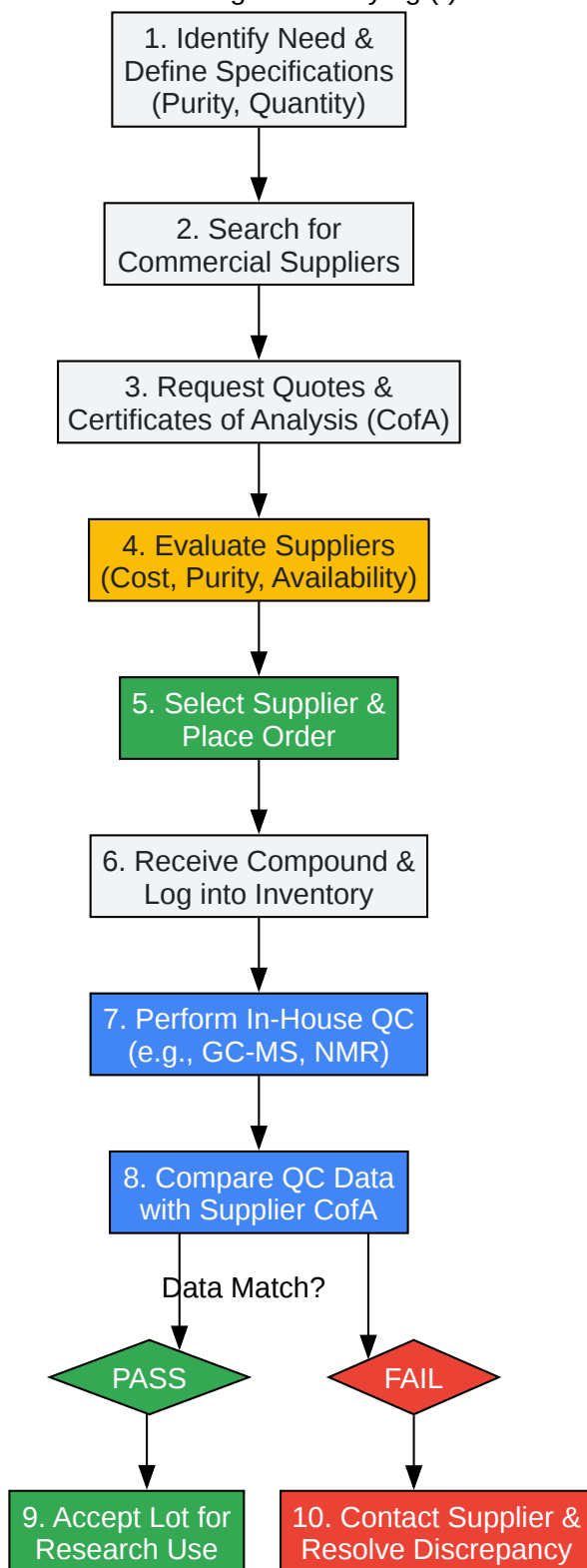
- Objective: To determine the degree of deuterium incorporation (isotopic enrichment). While Mass Spectrometry can provide an initial check, NMR is definitive for site-specific labeling and enrichment.
- Methodology:
 - Sample Preparation: Dissolve approximately 5-10 mg of the sample in a deuterated NMR solvent that does not have signals interfering with the analyte, such as chloroform-d (CDCl₃) or benzene-d₆. Add a known amount of an internal standard (e.g., TMS) for chemical shift referencing.
 - ¹H NMR Spectroscopy:
 - Instrument: 400 MHz or higher NMR spectrometer.
 - Analysis: Acquire a standard proton NMR spectrum. In a fully d₃-labeled sample at the 2 and 6 positions, the proton signals corresponding to these positions should be absent or significantly diminished. The isotopic purity can be estimated by comparing the integration of the residual proton signals at the labeled sites to the integration of a signal from an unlabeled position on the molecule.
 - ²H (Deuterium) NMR Spectroscopy:

- Analysis: Acquire a deuterium NMR spectrum. This will show a signal at the chemical shift corresponding to the positions where deuterium has been incorporated, confirming the labeling site.

Workflow and Visualization

The process of selecting and verifying a high-purity chemical standard is a critical workflow for any research laboratory. The diagram below illustrates the key stages, from initial supplier identification to the final acceptance of the material for experimental use.

Workflow for Sourcing and Verifying (-)-Menthone-d3

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Caption: Sourcing and verification workflow for chemical standards.

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